

Safe handling and storage procedures for barium hydroxide.

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Compound of Interest

Compound Name: Barium hydroxide

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Technical Support Center: Barium Hydroxide

This guide provides essential information on the safe handling and storage of **barium hydroxide** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **barium hydroxide**?

A1: **Barium hydroxide** is classified as acutely toxic if swallowed or inhaled and causes severe skin burns and eye damage.^{[1][2][3][4]} It is a corrosive material that can cause irreversible damage to the skin, eyes, and mucous membranes.^{[1][4][5][6]} Ingestion can lead to severe swelling, damage to the digestive tract, and potential perforation of the esophagus and stomach.^{[1][6]}

Q2: What Personal Protective Equipment (PPE) is mandatory when handling **barium hydroxide**?

A2: When handling **barium hydroxide**, it is crucial to wear appropriate personal protective equipment to prevent contact. This includes:

- Eye and Face Protection: Chemical splash goggles and a face shield are necessary.^{[5][7]}
- Skin Protection: Wear impervious gloves (such as nitrile, butyl, neoprene, or PVC), a fully buttoned lab coat, and chemical-resistant clothing to protect the skin.^{[5][8]}

- Respiratory Protection: In the absence of proper environmental controls or when dust formation is likely, a NIOSH/MSHA-approved respirator should be used.[5][9]

Q3: What are the proper storage conditions for **barium hydroxide**?

A3: **Barium hydroxide** should be stored in a cool, dry, and well-ventilated area in a tightly closed container.[2][7][10] It is sensitive to air and absorbs carbon dioxide, so containers should be sealed immediately after use.[2][11] Store it away from incompatible materials such as acids, oxidizing agents, and metals. It is recommended to store containers below eye level and use secondary containment.

Q4: What should I do in case of accidental skin or eye contact with **barium hydroxide**?

A4: Immediate action is critical in case of exposure:

- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with copious amounts of water for at least 15 minutes.[1][2][8] Seek immediate medical attention as untreated corrosive injuries can be difficult to heal.[1]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids apart.[1][8] Remove contact lenses if present and easy to do.[1][2] Seek immediate medical attention from an ophthalmologist.[1]

Q5: How should I handle a spill of **barium hydroxide**?

A5: The procedure for handling a spill depends on its size:

- Small Spills: If you are trained and it can be cleaned up in under 10 minutes, you may do so. Ventilate the area, sweep up the solid material without creating dust, and place it in a sealed container for disposal.[2]
- Large Spills: Evacuate the area immediately and secure it. If there is an immediate threat of fire or the spill is uncontained, call emergency services. Do not allow the spilled material to enter drains.[3]

Q6: What is the proper disposal method for **barium hydroxide** waste?

A6: **Barium hydroxide** waste must be managed as dangerous waste. It should be disposed of in a suitable, closed container and handled by a licensed disposal company.[3] Always follow all federal, state, and local regulations for chemical waste disposal.[2]

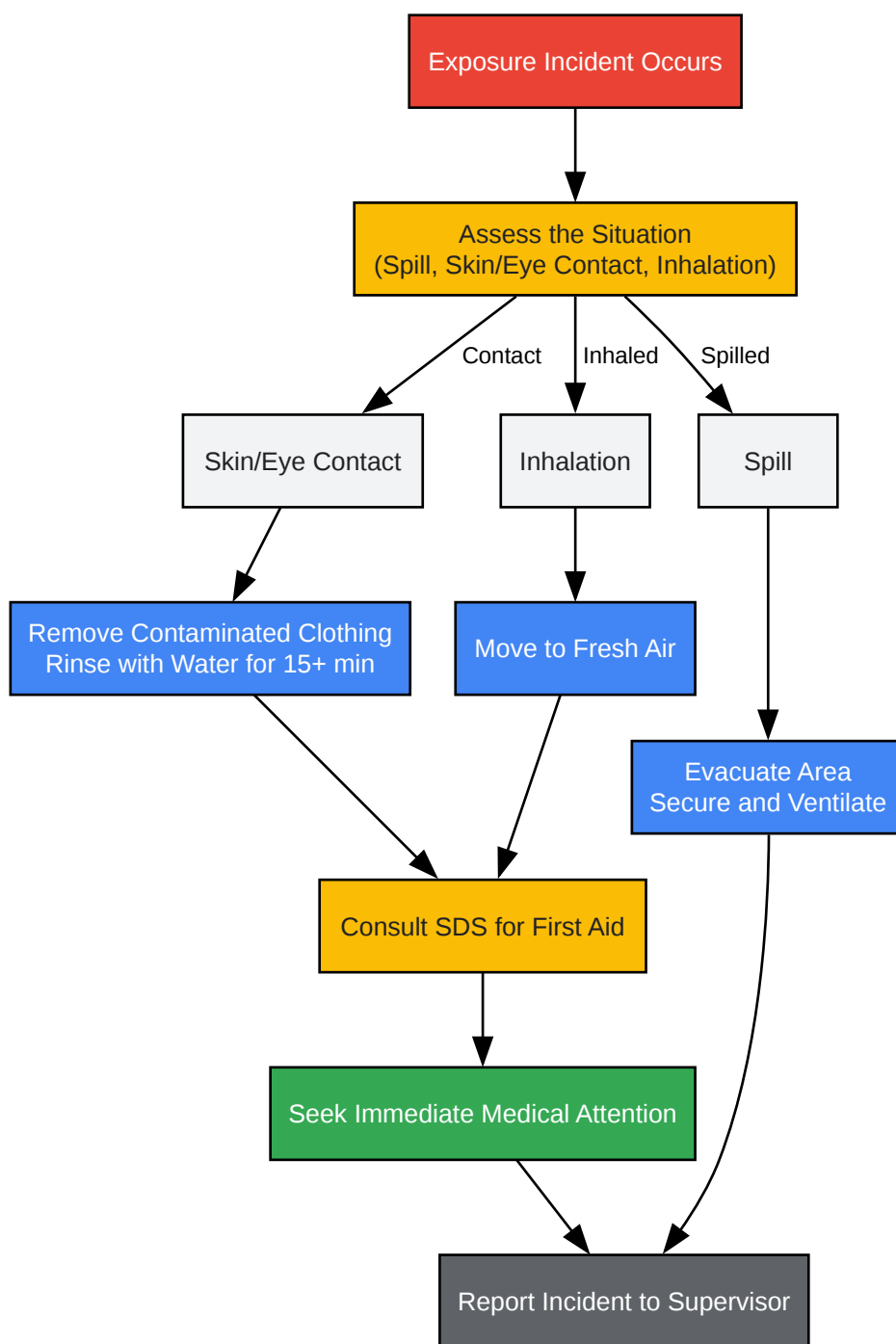
Troubleshooting Guide

Issue	Possible Cause	Solution
Caking or clumping of barium hydroxide powder	Absorption of atmospheric moisture and carbon dioxide.	Ensure the container is always tightly sealed when not in use. Store in a dry, well-ventilated area. If caked, gently break up the material in a fume hood before use, ensuring appropriate PPE is worn.
Inaccurate solution concentration	Incomplete dissolution or reaction with atmospheric CO ₂ .	Prepare solutions in a well-ventilated area or fume hood. Use deionized, boiled water to minimize dissolved CO ₂ . Stir thoroughly to ensure complete dissolution. Standardize the solution shortly after preparation.
Unexpected reaction or fuming	Contamination or mixing with incompatible materials.	Review the Safety Data Sheet (SDS) for a full list of incompatible substances, which include acids and some metals.[8] Ensure all glassware is clean and dry before use.

Quantitative Data Summary

Parameter	Value	Source
OSHA/ACGIH Permissible Exposure Limit (PEL/TLV) (as Barium)	0.5 mg/m ³	[2]
NIOSH Recommended Exposure Limit (REL) (as Barium)	0.5 mg/m ³ (TWA)	
Oral LD50 (Rat)	550 mg/kg	[2]
Melting Point	78 °C	[2]
Boiling Point	780 °C	[2] [7]
Recommended Storage Temperature	15 - 25 °C	[1]

Experimental Workflow: Handling a Barium Hydroxide Exposure Incident



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Caption: Workflow for responding to a **barium hydroxide** exposure.

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